

CAS number 2386-53-0 chemical information and safety data

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Compound of Interest

Compound Name: Sodium 1-dodecanesulfonate

Cat. No.: B1371527

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An In-depth Technical Guide on **Sodium 1-dodecanesulfonate** (CAS: 2386-53-0)

Disclaimer: The user's initial query incorrectly associated CAS number 2386-53-0 with 2-chloro-N-(2,6-dimethylphenyl)acetamide. This document pertains to the correct compound for CAS 2386-53-0, which is **Sodium 1-dodecanesulfonate**.

Chemical Information

Sodium 1-dodecanesulfonate is an anionic surfactant widely used in various industrial and laboratory applications.^{[1][2]} It consists of a twelve-carbon chain, making it a fatty acid derivative, and a sulfonate group attached to a sodium ion. This structure gives it amphiphilic properties, with a hydrophobic tail and a hydrophilic head. It is commonly used as a detergent, emulsifier, and wetting agent.^[1]

Chemical and Physical Properties

Property	Value	References
CAS Number	2386-53-0	[3]
Molecular Formula	C ₁₂ H ₂₅ NaO ₃ S	[1]
Molecular Weight	272.38 g/mol	[1]
Appearance	White to light cream powder or crystals.	[1][4]
Melting Point	>300 °C	[1][4]
Solubility	Soluble in water.	[4][5]
Synonyms	Sodium dodecylsulfonate, 1-Dodecanesulfonic acid sodium salt, Laurylsulfonic acid sodium salt.	[1][3]
EC Number	219-200-6	[6]
PubChem CID	23665726	[1][3]

Safety and Hazard Information

Sodium 1-dodecanesulfonate is generally considered to have low toxicity, but it can be irritating to the eyes, respiratory system, and skin.[2][5]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

This classification is based on aggregated data and may vary by supplier.

Safety and Handling

Precautionary Statement Code	Description	References
P261	Avoid breathing dust.	[2]
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[2]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
P312	Call a POISON CENTER or doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.	

P405	Store locked up.
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P501	Dispose of contents/container in accordance with local regulations.
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Toxicological Data

Test	Result	Species	Reference
Acute Toxicity	Based on available data, the classification criteria are not met.	[6]	
Skin Corrosion/Irritation	Based on available data, the classification criteria are not met.	[6]	
Serious Eye Damage/Irritation	Based on available data, the classification criteria are not met.	[6]	
Respiratory or Skin Sensitisation	Based on available data, the classification criteria are not met.	[6]	
Germ Cell Mutagenicity	Based on available data, the classification criteria are not met.	[7]	
Carcinogenicity	Based on available data, the classification criteria are not met.	[7]	
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	[7]	

Experimental Protocols

Synthesis of Sodium 1-dodecanesulfonate

A common method for the synthesis of **Sodium 1-dodecanesulfonate** involves the reaction of 1-bromododecane with sodium sulfite.^[4]

Materials:

- 1-bromododecane
- Sodium sulfite
- Ethanol
- Water
- Ethyl acetate

Procedure:

- Dissolve 1-bromododecane in ethanol.^[4]
- Prepare an aqueous solution of sodium sulfite.^[4]
- Add the sodium sulfite solution to the 1-bromododecane solution.^[4]
- Heat the mixture at 80 °C and stir overnight.^[4]
- After the reaction is complete, cool the mixture to room temperature.^[4]
- Extract the product with ethyl acetate.^[4]
- The resulting product is **Sodium 1-dodecanesulfonate**.

Another preparation method involves the sulfonation oxidation of n-alkanes.^[2]

Procedure:

- Sulfur dioxide and oxygen are introduced into a reactor containing n-alkanes and water at a temperature below 40 °C.^[2]

- The resulting sulfonic acid solution is separated and neutralized with a 50% sodium hydroxide solution to yield the final product.[2]

Purification

Sodium 1-dodecanesulfonate can be purified by recrystallization.

Procedure:

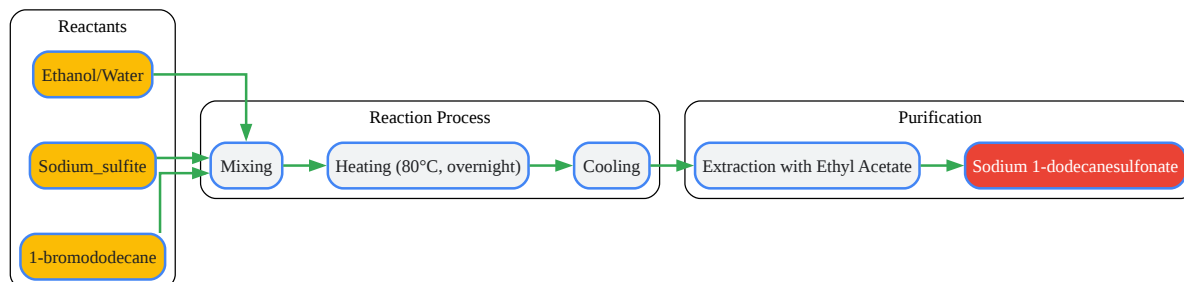
- Recrystallise the crude product twice from ethanol.[4]
- Dry the purified crystals in an oven at 105°C for 2 hours.[4]

Applications in Research and Drug Development

Sodium 1-dodecanesulfonate has several applications in research and development:

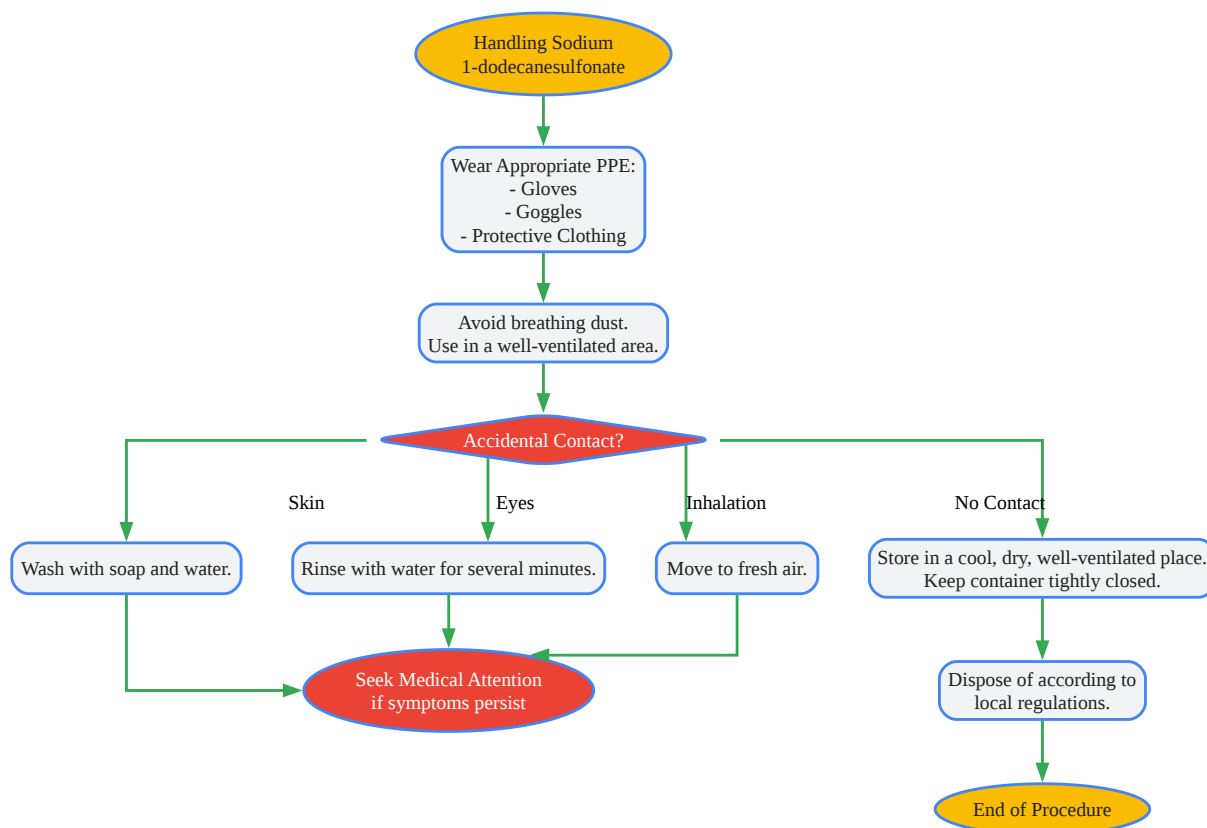
- Ion-Pairing Reagent in HPLC: It is used as an ion-pairing reagent in High-Performance Liquid Chromatography (HPLC) to increase the retention of analytes, such as in the determination of thiabendazole in fruits.[8]
- Surfactant Standard: It serves as a standard for surfactants in various analytical methods.
- Synthesis of Nanocomposites: It can be used in the synthesis of metal oxide-graphene nanocomposites.
- Biotechnology: In laboratory settings, it is used as a dispersing agent to stabilize cell membranes and improve assay efficiency.[1]
- Cosmetic and Pharmaceutical Formulations: It is used as an emulsifier and to improve the texture and spreadability of lotions and other personal care products.[1]

Visualizations



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Caption: Synthesis workflow for **Sodium 1-dodecanesulfonate**.



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Caption: Safety and handling workflow for **Sodium 1-dodecanesulfonate**.

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